

A Technical Guide to Research-Grade Bis-methacrylate-PEG5: From Procurement to Application

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bis-methacrylate-PEG5*

Cat. No.: *B3099053*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide serves as a comprehensive resource for understanding and utilizing research-grade **Bis-methacrylate-PEG5**. From navigating commercial suppliers and pricing to detailed experimental protocols, this document provides the essential information for integrating this versatile molecule into your research, particularly in the burgeoning field of targeted protein degradation.

Commercial Suppliers and Pricing

Bis-methacrylate-PEG5 is available from a number of commercial suppliers, primarily marketed as a polyethylene glycol (PEG)-based PROTAC (Proteolysis Targeting Chimera) linker. Pricing can vary based on purity, quantity, and the supplier. Below is a summary of commercially available options. Researchers are advised to request quotes for larger quantities as pricing may differ significantly from the listed catalog prices.

Supplier	Product Name	CAS Number	Available Quantities	Price (USD)	Notes
MedChemExpress	Bis-methacrylate-PEG5	13497-24-0	10 mg	\$139	PROTAC linker.[1][2]
TargetMol	Bis-methacrylate-PEG5	13497-24-0	Inquire	Inquire	PROTAC linker.[3]
Ambeed	Bis-methacrylate-PEG5	13497-24-0	Inquire	Inquire	Building block for chemical synthesis.[4]
Genprice	Bis-methacrylate-PEG5	13497-24-0	Inquire	Ask	For research use only.[5]
BroadPharm	PEG Linkers	Various	Various	Inquire	Specializes in PEG linkers for PROTACs and ADCs.[6]
Precise PEG	PEG-based Linkers	Various	Various	Inquire	Offers a variety of PEG linkers for PROTAC development. [7]

Core Applications: PROTACs and Hydrogels

Bis-methacrylate-PEG5 is a bifunctional molecule with two primary areas of application in research and drug development: as a flexible linker in PROTACs and as a crosslinker in the formation of hydrogels.

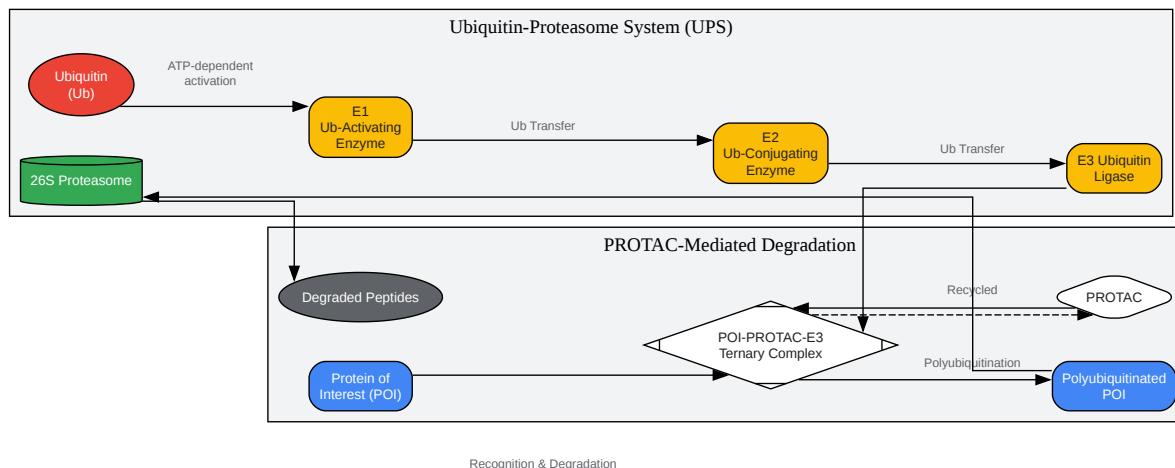
PROTAC Linker

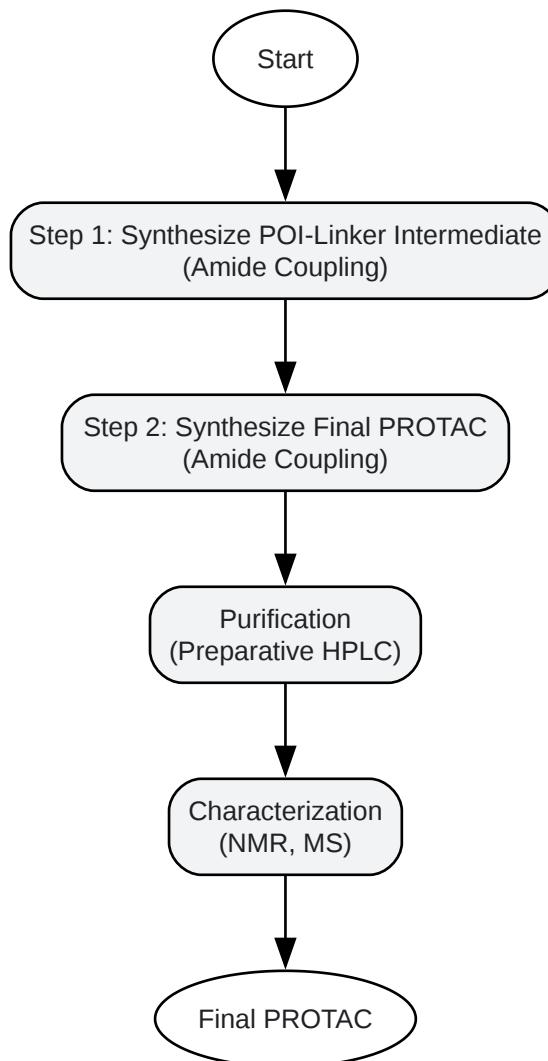
The most prominent application of **Bis-methacrylate-PEG5** is as a linker in the synthesis of PROTACs. PROTACs are heterobifunctional molecules that co-opt the cell's natural protein disposal system, the ubiquitin-proteasome system (UPS), to selectively degrade target proteins of interest (POIs).^{[8][9][10]}

A PROTAC molecule consists of three components: a ligand that binds to the POI, a ligand that recruits an E3 ubiquitin ligase, and a linker that connects these two ligands.^{[8][10]} The PEG5 chain in **Bis-methacrylate-PEG5** provides a flexible and hydrophilic spacer, which can be crucial for optimizing the formation of the ternary complex between the POI, the PROTAC, and the E3 ligase, a critical step for efficient ubiquitination and subsequent degradation of the POI.^{[6][11]} The methacrylate groups can be functionalized to attach the respective ligands.

PROTAC Mechanism of Action

The following diagram illustrates the general mechanism of action for a PROTAC, hijacking the ubiquitin-proteasome system to achieve targeted protein degradation.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Bis-methacrylate-PEG5 | TargetMol [targetmol.com]

- 4. Bis-methacrylate-PEG5 | Ambeed.com [ambeed.com]
- 5. genprice.com [genprice.com]
- 6. PEG Linkers for PROTAC Synthesis | Biopharma PEG [biochempeg.com]
- 7. precisepeg.com [precisepeg.com]
- 8. PROTAC: a revolutionary technology propelling small molecule drugs into the next golden age - PMC [pmc.ncbi.nlm.nih.gov]
- 9. PROTAC: An Effective Targeted Protein Degradation Strategy for Cancer Therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Proteolysis targeting chimera - Wikipedia [en.wikipedia.org]
- 11. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [A Technical Guide to Research-Grade Bis-methacrylate-PEG5: From Procurement to Application]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3099053#commercial-suppliers-and-pricing-for-research-grade-bis-methacrylate-peg5>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

